

# Application Note: Quantification of Acid Blue 40 in Wastewater using UV-Vis Spectroscopy

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Compound of Interest					
Compound Name:	Acid Blue 40				
Cat. No.:	B1260542	Get Quote			

#### Introduction

Acid Blue 40 is a synthetic anthraquinone dye used extensively in the textile, leather, and paper industries.[1][2][3] The discharge of wastewater containing this dye into aquatic ecosystems is a significant environmental concern due to its color, persistence, and potential toxicity.[4][5] Monitoring the concentration of Acid Blue 40 in industrial effluents is crucial for regulatory compliance and assessing the efficiency of wastewater treatment processes. UV-Visible (UV-Vis) spectroscopy offers a rapid, simple, and cost-effective method for the quantification of colored compounds in aqueous solutions, making it an ideal tool for this purpose.[6][7][8]

This application note provides a detailed protocol for the quantification of **Acid Blue 40** in wastewater samples using UV-Vis spectroscopy, based on the Beer-Lambert Law.

## Principle of the Method

The quantification of **Acid Blue 40** is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light passing through the solution. The relationship is expressed as:

 $A = \epsilon bc$ 

Where:

A is the absorbance (unitless)



- ε (epsilon) is the molar absorptivity coefficient (a constant specific to the substance at a given wavelength)
- b is the path length of the cuvette (typically 1 cm)
- c is the concentration of the substance

By measuring the absorbance of standard solutions with known concentrations at the wavelength of maximum absorbance (λmax), a calibration curve can be constructed. The concentration of **Acid Blue 40** in an unknown wastewater sample can then be determined by measuring its absorbance and interpolating the value from the calibration curve.[9]

## Experimental Protocol Materials and Apparatus

- Apparatus:
  - UV-Vis Spectrophotometer (capable of scanning from 400-800 nm)
  - Matched quartz or glass cuvettes (1 cm path length)
  - Analytical balance
  - Class A volumetric flasks (100 mL, 1000 mL)
  - Class A volumetric pipettes
  - Beakers and other standard laboratory glassware
  - Filtration apparatus with 0.45 μm filters
- Reagents:
  - Acid Blue 40 powder (analytical standard)
  - Deionized or distilled water

## **Preparation of Standard Solutions**



- 2.1. Preparation of Stock Standard Solution (100 mg/L):
- Accurately weigh 100 mg of **Acid Blue 40** powder using an analytical balance.
- Quantitatively transfer the powder to a 1000 mL volumetric flask.
- Add approximately 800 mL of deionized water and sonicate or stir until the dye is completely dissolved.
- Make up the volume to the 1000 mL mark with deionized water and mix thoroughly. This is the 100 mg/L stock solution. Store in a dark bottle to prevent photodegradation.[5][10]
- 2.2. Preparation of Calibration Standards: Prepare a series of calibration standards by serial dilution of the stock solution.[9][11] For example, to prepare 100 mL of a 10 mg/L standard:
- Pipette 10.00 mL of the 100 mg/L stock solution into a 100 mL volumetric flask.
- Dilute to the mark with deionized water and homogenize.
- Repeat this process to prepare a range of standards (e.g., 1, 2.5, 5, 7.5, 10, and 15 mg/L).

### **Sample Preparation**

- Collect the wastewater sample in a clean container.
- To remove suspended solids and turbidity, which can interfere with absorbance measurements, filter the sample through a 0.45 µm syringe filter.
- If the dye concentration is expected to be high, dilute the filtered sample with deionized water to ensure the absorbance reading falls within the linear range of the calibration curve. Record the dilution factor.

## **UV-Vis Spectrophotometric Analysis**

- 4.1. Determination of Maximum Wavelength (λmax):
- Turn on the UV-Vis spectrophotometer and allow it to warm up as per the manufacturer's instructions.



- Fill a cuvette with deionized water to serve as the blank.
- Place the blank in the spectrophotometer and perform a baseline correction.
- Rinse the cuvette with a mid-range standard solution (e.g., 10 mg/L) and then fill it with the same standard.
- Scan the absorbance of the standard solution across the visible spectrum (e.g., 400 nm to 800 nm).
- Identify the wavelength at which the maximum absorbance occurs. For **Acid Blue 40**, this is typically around 620 nm.[12] This wavelength will be used for all subsequent measurements.

#### 4.2. Generation of the Calibration Curve:

- Set the spectrophotometer to the determined λmax (e.g., 620 nm).
- Use deionized water as the blank to zero the instrument (autozero).[9]
- Measure the absorbance of each prepared calibration standard, starting from the least concentrated. Rinse the cuvette with the next standard before each measurement.
- Record the absorbance for each concentration.
- Plot a graph of Absorbance (y-axis) versus Concentration (x-axis).
- Perform a linear regression on the data points. The resulting equation (y = mx + c) and the coefficient of determination (R²) should be recorded. An R² value > 0.995 is generally considered acceptable.[5]

#### 4.3. Measurement of Wastewater Sample:

- Using the same instrument settings, measure the absorbance of the prepared (filtered and diluted, if necessary) wastewater sample.
- Ensure the measured absorbance falls within the range of the calibration standards. If it is higher than the highest standard, further dilute the sample and re-measure.



#### **Calculation of Concentration**

The concentration of **Acid Blue 40** in the wastewater sample is calculated using the linear regression equation obtained from the calibration curve:

Concentration (mg/L) = (Absorbance sample - c) / m

#### Where:

- Absorbance sample is the measured absorbance of the wastewater sample.
- m is the slope of the calibration curve.
- c is the y-intercept of the calibration curve.

If the sample was diluted, the calculated concentration must be multiplied by the dilution factor to obtain the concentration in the original wastewater sample.

#### **Data Presentation**

Table 1: Calibration Data for Acid Blue 40

Absorbance at 620 nm (AU)	
0.000	
[Sample Data]	

| 15.0 | [Sample Data] |

Table 2: Method Validation Parameters



Parameter	Result	
Wavelength of Max. Abs. (λmax)	620 nm	
Linearity Range	1.0 - 15.0 mg/L	
Correlation Coefficient (R²)	> 0.995	
Limit of Detection (LOD)	[Calculated Value, e.g., 0.15 mg/L]	

| Limit of Quantification (LOQ) | [Calculated Value, e.g., 0.50 mg/L] |

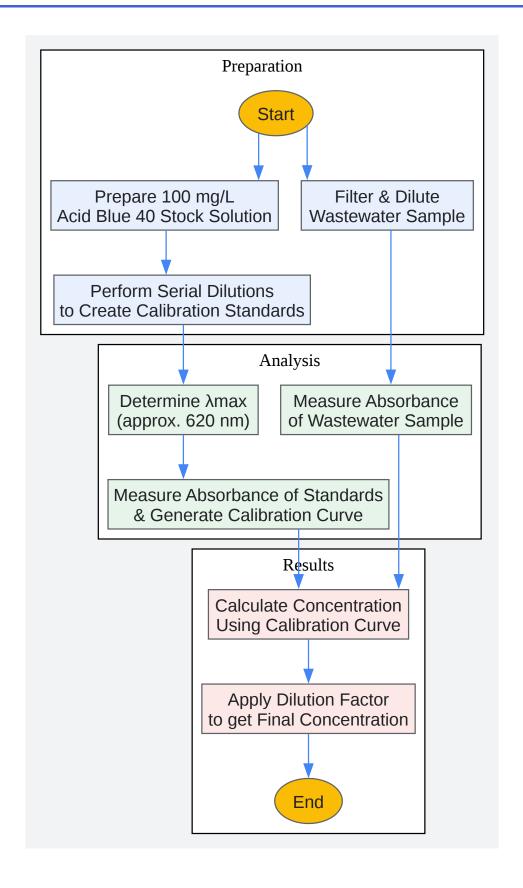
Table 3: Wastewater Sample Analysis

Sample ID	Dilution Factor	Measured Absorbance (AU)	Calculated Concentration (mg/L)	Final Concentration (mg/L)
WW-01	10	[Sample Data]	[Calculated from curve]	[Calculated x Dilution]

| WW-02 | 1 | [Sample Data] | [Calculated from curve] | [Calculated x Dilution] |

## **Visualizations**









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